

Application Notes and Protocols for the GC-MS Analysis of Velvione

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Compound of Interest

Compound Name: 5-Cyclohexadecen-1-one

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Velvione (**5-Cyclohexadecen-1-one**) is a synthetic macrocyclic musk widely used in the fragrance industry to impart a powdery, musky, and slightly animalic scent to a variety of consumer products.[1] Its chemical formula is $C_{16}H_{28}O$, with a molecular weight of 236.4 g/mol. [2][3] Accurate and reliable analytical methods are essential for the quality control of raw materials, the analysis of finished products, and for research in the fields of fragrance chemistry and toxicology. Gas chromatography-mass spectrometry (GC-MS) is a powerful and commonly employed technique for the separation, identification, and quantification of volatile and semi-volatile compounds like Velvione.[2]

This document provides a detailed application note and protocol for the GC-MS analysis of Velvione, intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Properties of Velvione

A summary of the key physicochemical properties of Velvione is presented in the table below. This information is critical for developing appropriate analytical methods.

Property	Value	Reference
Chemical Name	5-Cyclohexadecen-1-one	[4]
CAS Number	37609-25-9	[2][3]
Molecular Formula	C ₁₆ H ₂₈ O	[2][3]
Molecular Weight	236.39 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	296 - 300 °C	[5]
Flash Point	160 °C (320 °F)	[3]
Log P	>6.00	[3]

Experimental Protocol: GC-MS Analysis of Velvione

This protocol provides a general framework for the analysis of Velvione. Instrument parameters may require optimization based on the specific instrumentation and sample matrix.

Sample Preparation

The choice of sample preparation method will depend on the sample matrix.

- For Raw Materials (Neat Velvione): Prepare a stock solution of Velvione in a high-purity solvent such as ethanol, hexane, or dichloromethane. A typical concentration for the stock solution is 1 mg/mL. Further dilute the stock solution to a working concentration suitable for GC-MS analysis (e.g., 1-10 µg/mL).
- For Fragrance Formulations or Consumer Products: A solvent extraction or headspace solid-phase microextraction (HS-SPME) method can be employed.
 - Solvent Extraction: Dilute the sample in a suitable solvent (e.g., ethanol), followed by filtration through a 0.45 µm syringe filter to remove any particulate matter.
 - HS-SPME: This technique is suitable for complex matrices and for trace-level analysis. Place a known amount of the sample in a headspace vial. Equilibrate the sample at a

controlled temperature (e.g., 60-80°C) for a specific time before exposing a SPME fiber to the headspace to adsorb the volatile analytes. The fiber is then directly desorbed in the GC injector.

GC-MS Instrumentation and Parameters

The following table outlines typical GC-MS parameters for the analysis of Velvione.

Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890A or equivalent
Mass Spectrometer	Agilent 5975C or equivalent
GC Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 - 1.5 mL/min (constant flow mode)
Inlet Temperature	250 - 280 °C
Injection Mode	Splitless or Split (e.g., 20:1)
Injection Volume	1 µL
Oven Temperature Program	Initial: 100°C, hold for 2 min Ramp: 10°C/min to 280°C Hold: 5-10 min at 280°C
Transfer Line Temperature	280 °C
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Scan Range	m/z 40 - 400

Data Presentation: Mass Spectral Data of Velvione

The following table summarizes the characteristic mass spectral data for Velvione obtained under Electron Ionization (EI) conditions.[2]

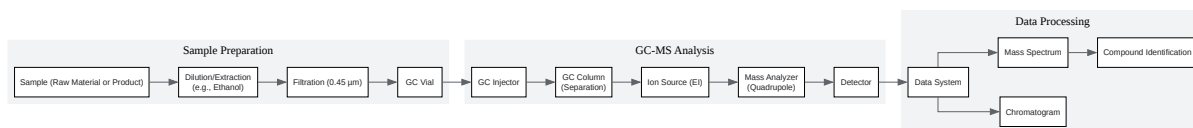
Mass-to-Charge Ratio (m/z)	Relative Intensity (%)
41	99.9
55	80.3
67	58.7
68	44.3
81	45.2

Data obtained from the EI-B mass spectrum provided by SODA AROMATIC CO., LTD. via PubChem.[2]

Visualization of Experimental Workflow and Fragmentation Pathway

Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of Velvione.

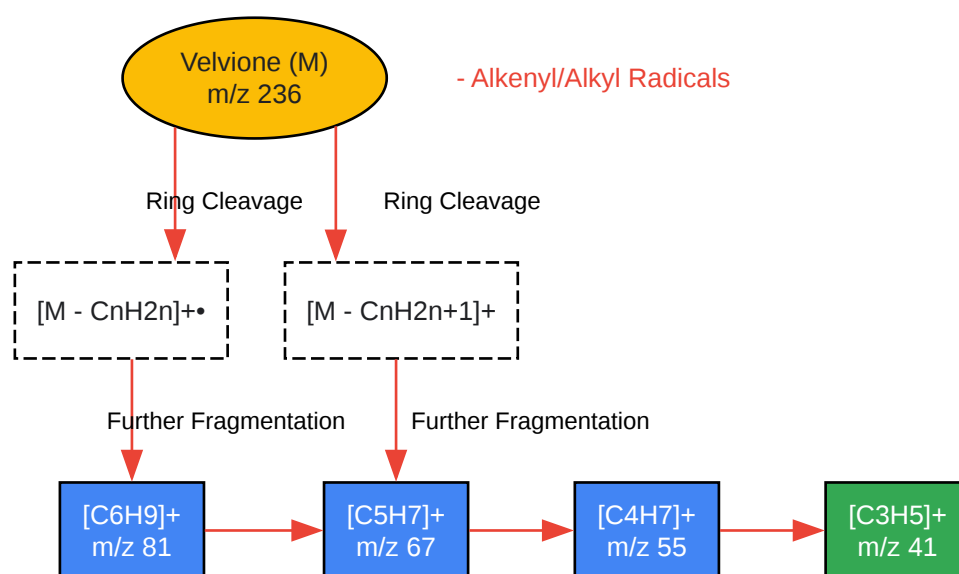


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GC-MS Experimental Workflow for Velvione Analysis.

Proposed Fragmentation Pathway

The following diagram illustrates a proposed electron ionization (EI) fragmentation pathway for Velvione. As a macrocyclic ketone, fragmentation is expected to involve cleavages of the large ring structure. The observed high-abundance ions at lower m/z values suggest multiple fragmentation steps.



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Proposed EI Fragmentation Pathway of Velvione.

Conclusion

The GC-MS method outlined in this application note provides a robust and reliable approach for the analysis of Velvione in various matrices. The provided experimental parameters and mass spectral data will aid researchers and scientists in the identification and characterization of this important fragrance ingredient. The visualization of the experimental workflow and a proposed fragmentation pathway offers a clear understanding of the analytical process and the behavior of Velvione under electron ionization. Further studies may be required to fully elucidate all fragmentation mechanisms and to validate the method for specific sample types and regulatory requirements.

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